

# Application Notes and Protocols for Platinum Resistance Thermometers in Low-Temperature Physics

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## Introduction

**Platinum** Resistance Thermometers (PRTs) are indispensable tools for accurate and reliable temperature measurement in low-temperature physics. Their principle of operation is based on the predictable and stable relationship between the electrical resistance of a pure **platinum** element and temperature.<sup>[1][2][3]</sup> This document provides detailed application notes and experimental protocols for the effective use of PRTs in cryogenic environments.

PRTs, such as the common Pt100 which has a resistance of 100  $\Omega$  at 0°C, offer high repeatability and nearly constant sensitivity at temperatures above 30 K.<sup>[4][5][6]</sup> While their sensitivity decreases at lower temperatures, specialized models are characterized for use down to 14 K.<sup>[4]</sup>

## Principles of Operation

The fundamental principle behind a PRT is the temperature-dependent electrical resistance of **platinum**.<sup>[1][2][3]</sup> As the temperature of the **platinum** element changes, its electrical resistance changes in a well-defined and repeatable manner. By measuring this resistance, the temperature can be accurately determined. For precision measurements, a four-wire configuration is crucial to eliminate the influence of lead wire resistance.<sup>[7]</sup>

## Types of Platinum Resistance Thermometers for Low-Temperature Applications

Two primary types of PRTs are used in low-temperature physics: wire-wound and thin-film.

- **Wire-Wound PRTs:** These are typically used as secondary standards due to their high stability and repeatability.[8] The **platinum** wire is wound in a strain-free manner to minimize resistance changes due to mechanical stress.
- **Thin-Film PRTs:** These are smaller and have a faster response time. They are created by depositing a thin film of **platinum** onto a ceramic substrate.

For cryogenic applications, it is essential to select a PRT specifically designed and calibrated for low temperatures.

## Quantitative Data and Performance Characteristics

The selection of a suitable PRT for low-temperature applications depends on its performance characteristics. The following table summarizes key quantitative data for different types of PRTs.

Parameter	Standard PRT (SPRT)	Industrial PRT (IPRT) - Wire-Wound	Industrial PRT (IPRT) - Thin-Film	Cryogenic PRT (e.g., Lake Shore PT-100 series)
Typical Temperature Range	13.8 K to 1234 K[9]	-200°C to 600°C	-50°C to 500°C	14 K to 873 K[4]
Nominal Resistance at 0°C	25 Ω or 100 Ω	100 Ω (Pt100) or 1000 Ω (Pt1000) [10]	100 Ω (Pt100) or 1000 Ω (Pt1000) [10]	100 Ω
Sensitivity (dR/dT) at 77 K (approx.)	High	Moderate (~0.4 Ω/K for Pt100)	Moderate (~0.4 Ω/K for Pt100)	Nearly constant above 30 K[4]
Stability after Thermal Cycling	Excellent	Good	Fair to Good	High reproducibility (±5 mK at 77 K) [4]
Magnetic Field Dependence	Low, but requires correction at high fields and low temperatures.	Low above 40 K. [4] Errors can be significant at lower temperatures and high fields.	Similar to wire-wound IPRTs.	Low dependence above 40 K.[4]
Typical Accuracy (at 77 K)	< ±1 mK (with proper calibration)	±0.1 K to ±0.5 K	±0.2 K to ±1 K	±5 mK (with calibration)[4]

## Experimental Protocols

### Protocol for Installation of a PRT in a Cryostat

This protocol outlines the essential steps for correctly installing a PRT in a low-temperature experimental setup to ensure accurate temperature measurement.

**Materials:**

- **Platinum** Resistance Thermometer (PRT)
- Cryostat
- Thermal grease (e.g., Apiezon N)
- Insulated, low thermal conductivity wiring (e.g., phosphor bronze or manganin)
- Heat shrink tubing
- Soldering iron and solder
- Copper bobbins or posts for thermal anchoring
- Solvent (e.g., acetone, isopropyl alcohol)

**Procedure:**

- **Prepare the Mounting Surface:** Clean the area where the PRT will be mounted with acetone, followed by an isopropyl alcohol rinse.[\[8\]](#) Allow the solvents to evaporate completely.
- **Mount the PRT:**
  - Apply a thin, uniform layer of thermal grease to the mounting surface and the PRT.
  - Securely fasten the PRT to the surface. If mounting in a recess, ensure the sensor is surrounded by thermal grease.[\[8\]](#)
- **Wire the PRT:**
  - Use a four-wire configuration for all precision measurements to eliminate the effect of lead resistance.
  - Solder the connecting wires to the PRT leads. Use heat shrink tubing to insulate the solder joints.
- **Thermal Anchoring of Wires:**

- Heat conducted through the connecting wires can introduce significant measurement errors.[2]
- Thermally anchor the wires at various temperature stages within the cryostat (e.g., at the 77 K and 4 K stages of a liquid helium cryostat).
- A simple and effective method is to wrap the wires tightly around a copper bobbin or post that is in good thermal contact with the cold stage. A minimum of five wraps is recommended.[8]
- A final thermal anchor at the sample stage is crucial to ensure the PRT is at the same temperature as the sample.[2]

## Protocol for PRT Calibration at Cryogenic Temperatures

For high-accuracy measurements, PRTs should be calibrated at fixed cryogenic temperature points.

Materials:

- PRT to be calibrated
- Standard calibrated reference thermometer
- Cryostat with a calibration block
- High-precision resistance bridge or digital multimeter
- Data acquisition system

Procedure:

- Mount Thermometers: Install both the PRT to be calibrated and the reference thermometer in close proximity within the calibration block of the cryostat to minimize temperature gradients.
- Establish Thermal Equilibrium: Cool the cryostat to the desired fixed-point temperature (e.g., the boiling point of liquid nitrogen, 77.36 K). Allow sufficient time for the system to reach thermal equilibrium.

- Perform Resistance Measurements:
  - Use a four-wire measurement setup for both thermometers.
  - Apply the recommended excitation current to minimize self-heating. For a Pt100, this is typically around 1 mA.[\[9\]](#)
  - Simultaneously record the resistance of both the reference thermometer and the PRT under calibration.
- Repeat at Multiple Fixed Points: Repeat the measurement process at several other well-defined low-temperature fixed points.
- Generate Calibration Curve: Use the collected data to generate a resistance-versus-temperature calibration curve for the PRT. For high-accuracy applications, this data can be fitted to a standard function, such as the Callendar-Van Dusen equation, or a more complex polynomial for cryogenic temperatures.

## Protocol for Minimizing Self-Heating Effects

Self-heating occurs when the excitation current passing through the PRT generates heat, leading to an erroneously high temperature reading.[\[11\]](#)

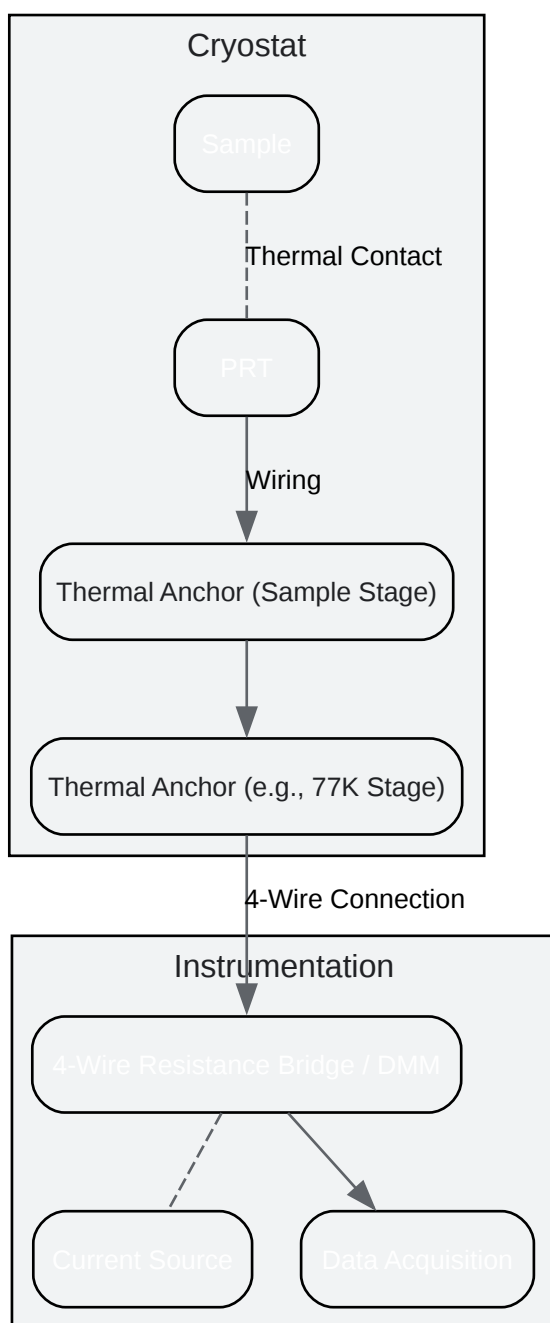
Procedure:

- Use Recommended Excitation Current: Always operate the PRT within the manufacturer's recommended excitation current limits. For many Pt100 sensors, a current of 1 mA or less is advised.[\[9\]](#)
- Ensure Good Thermal Contact: Proper thermal anchoring of the PRT to the object of interest is crucial for dissipating the heat generated by the excitation current.
- Perform a Self-Heating Test:
  - At a stable low temperature, measure the resistance of the PRT with the standard excitation current (I).

- Increase the excitation current (e.g., to  $1.414 * I$ , which doubles the power) and measure the resistance again.
- A significant change in resistance indicates a self-heating issue.
- Apply Correction (if necessary): The self-heating effect can be corrected for by measuring the resistance at two different currents and extrapolating back to zero current.[\[11\]](#)

## Visualizations

### Experimental Workflow for PRT Measurement in a Cryostat

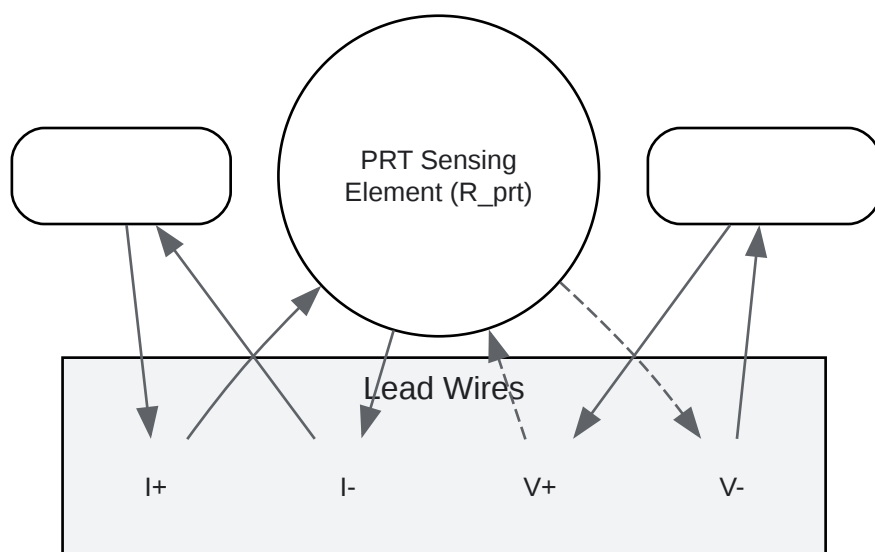


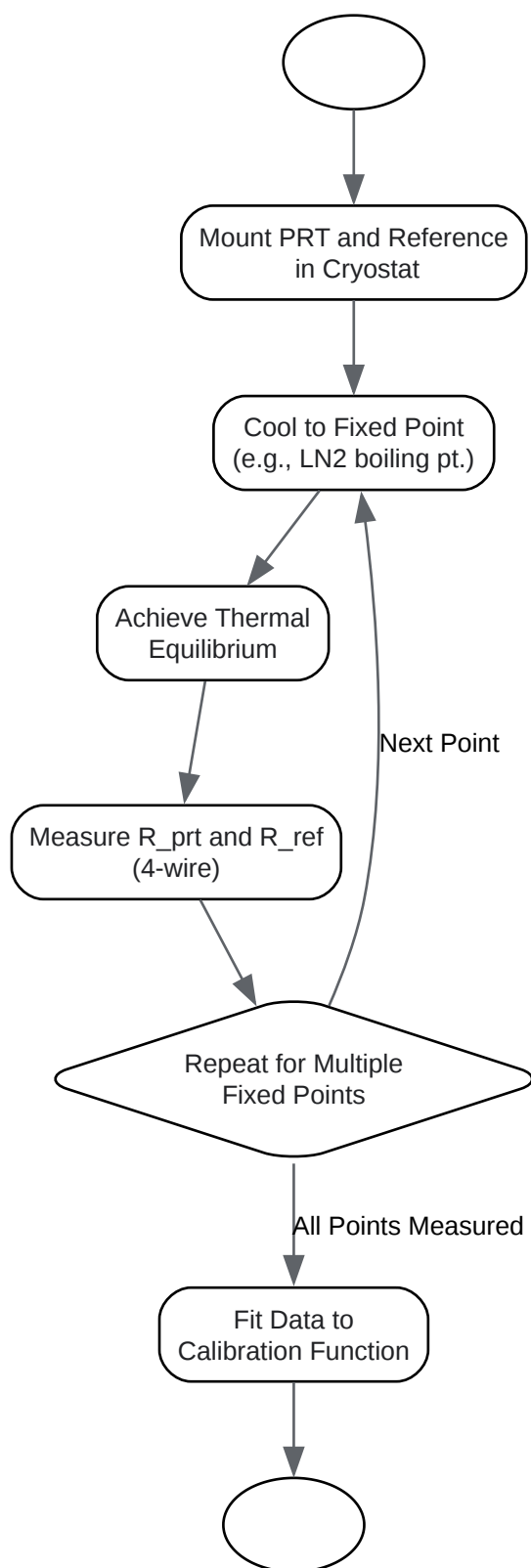
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Caption: Workflow for PRT measurement in a cryostat.

## Logic Diagram for a Four-Wire Resistance Measurement







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